

Application Notes and Protocols for BMS-1001 Hydrochloride

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Compound of Interest

Compound Name: *BMS-1001 hydrochloride*

Cat. No.: *B606213*

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This document provides detailed protocols for the dissolution and handling of **BMS-1001 hydrochloride**, a potent and orally active inhibitor of the human PD-1/PD-L1 immune checkpoint interaction.^{[1][2][3][4]} These guidelines are intended for use in preclinical research settings.

Product Information

- Product Name: **BMS-1001 hydrochloride**
- Synonyms: BMS-1001 HCl, BMS 1001 hydrochloride^[5]
- CAS Number: 2113650-04-5^[1]
- Molecular Formula: C₃₅H₃₅ClN₂O₇^[1]
- Molecular Weight: 631.11 g/mol ^[1]
- Mechanism of Action: BMS-1001 binds to human PD-L1, blocking its interaction with PD-1.^{[1][2][6]} This alleviates the inhibitory effect of PD-L1 on T-cell receptor-mediated activation of T-lymphocytes.^{[1][2][6][7]}

Solubility Data

BMS-1001 hydrochloride is a crystalline solid that is soluble in DMSO but generally insoluble in water and ethanol.[7] It is crucial to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce solubility.[1][7] For in vivo applications, specific formulations with co-solvents are required.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	11.5 - 50 mg/mL	18.22 - 84.08 mM	Sonication or warming may be required to achieve higher concentrations.[2][7] Use fresh, anhydrous DMSO.[1][7]
Water	Insoluble	Insoluble	
Ethanol	Insoluble	Insoluble	
In Vivo Formulation 1	1 mg/mL	1.58 mM	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[2]
In Vivo Formulation 2	≥ 1.25 mg/mL	≥ 1.98 mM	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]
In Vivo Formulation 3	≥ 1.25 mg/mL	≥ 1.98 mM	10% DMSO, 90% (20% SBE-β-CD in Saline).[1]
In Vivo Formulation 4	0.25 mg/mL	0.42 mM	5% DMSO, 95% Corn oil.[7]

Experimental Protocols

Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **BMS-1001 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **BMS-1001 hydrochloride** vial to room temperature before opening.
- Weigh the desired amount of **BMS-1001 hydrochloride** powder in a sterile tube.
- Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO to 6.31 mg of **BMS-1001 hydrochloride**.
- Add the calculated volume of anhydrous DMSO to the powder.
- Vortex the solution thoroughly until the solid is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[\[2\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[\[1\]](#)

Preparation of Working Solutions for In Vivo Use

This protocol provides an example of preparing a 1 mg/mL working solution for animal experiments.

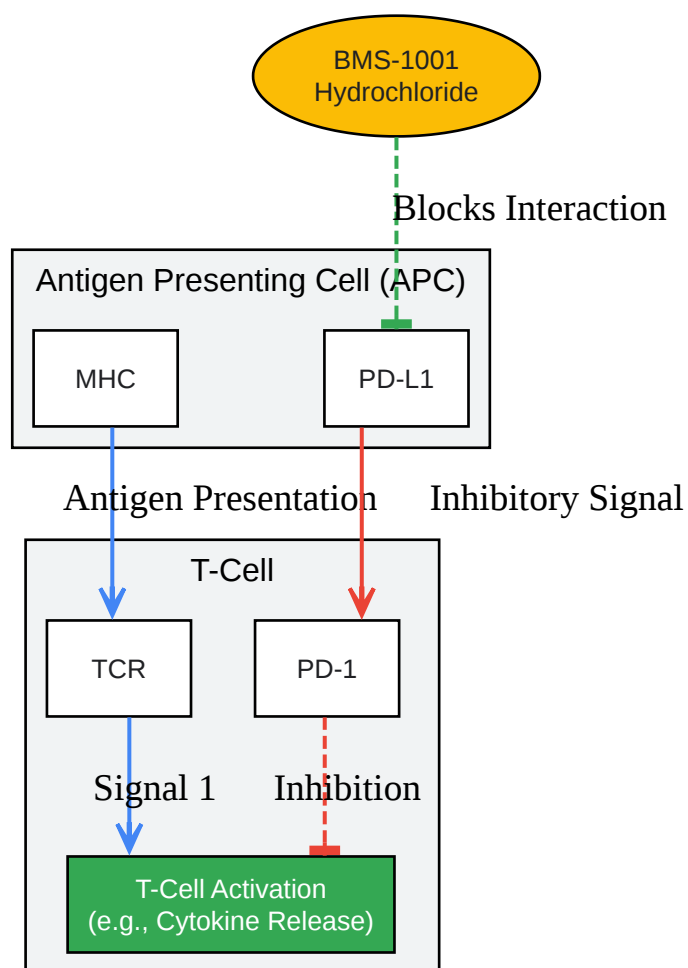
Materials:

- **BMS-1001 hydrochloride** stock solution in DMSO (e.g., 12.5 mg/mL)
- PEG300
- Tween-80
- Sterile Saline
- Sterile tubes
- Vortex mixer

Procedure:

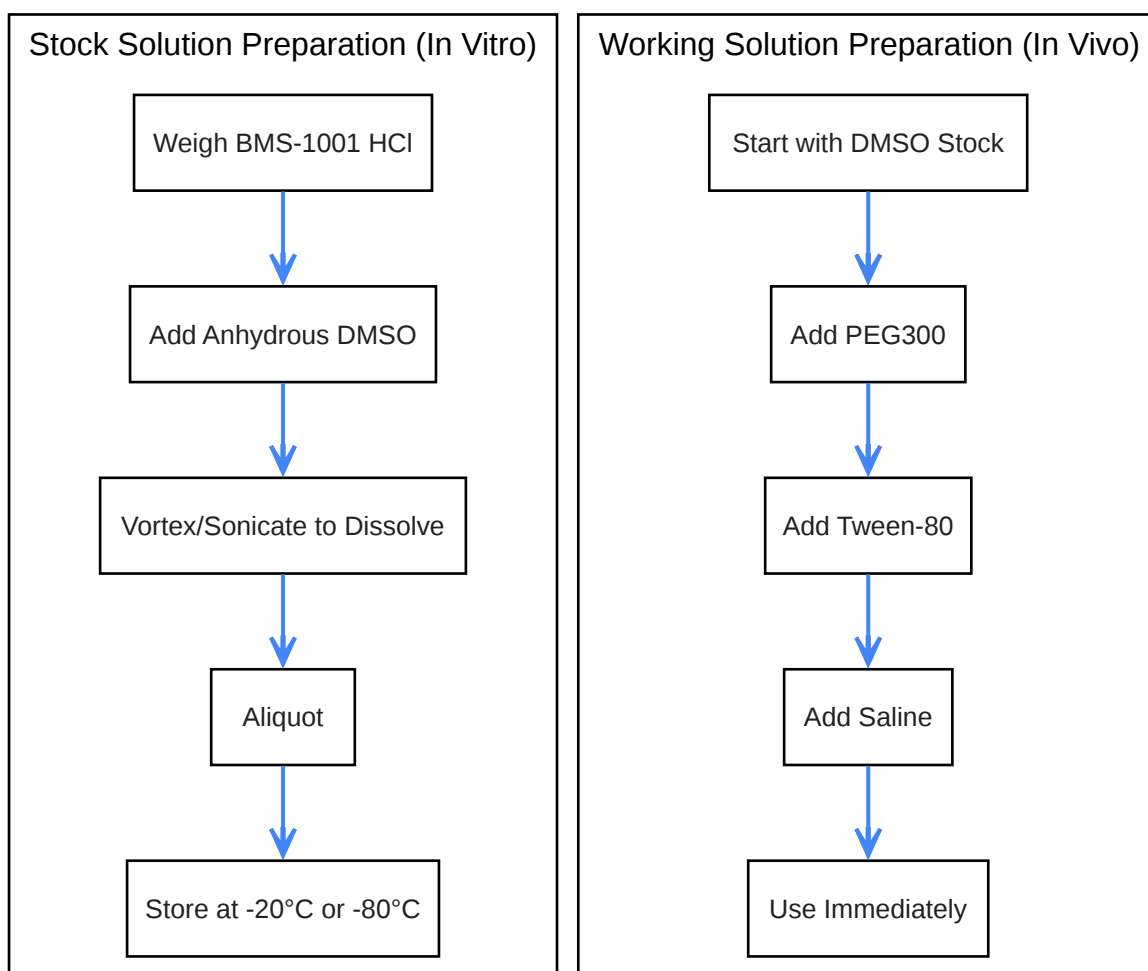
- Prepare a clear stock solution of **BMS-1001 hydrochloride** in DMSO (e.g., 12.5 mg/mL).^[1]
- To prepare 1 mL of a 1 mg/mL working solution, sequentially add the following reagents, ensuring the solution is clear after each addition:
 - 100 µL of 12.5 mg/mL BMS-1001 in DMSO stock solution.
 - 400 µL of PEG300. Mix thoroughly.
 - 50 µL of Tween-80. Mix thoroughly.
 - 450 µL of sterile Saline. Mix thoroughly to a final volume of 1 mL.
- The final concentration of the working solution will be 1.25 mg/mL.^[1]
- It is recommended to prepare this working solution fresh on the day of use.^[1]

Signaling Pathway and Experimental Workflow Diagrams



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Caption: PD-1/PD-L1 Signaling Pathway Inhibition by BMS-1001.



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Caption: Experimental Workflow for Solution Preparation.

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